

# Essential Safety and Logistical Information for Handling 4-Bromo-o-xylene

Author: BenchChem Technical Support Team. Date: December 2025



For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for **4-Bromo-o-xylene**, fostering a secure and productive research environment.

## **Chemical Safety and Properties**

**4-Bromo-o-xylene** (CAS No. 583-71-1) is a colorless to pale yellow liquid.[1] While comprehensive toxicological properties have not been fully investigated, it is known to be a combustible liquid and vapor that may cause irritation to the eyes, skin, respiratory system, and digestive tract.[1] It is harmful if swallowed or inhaled and is toxic to aquatic life with long-lasting effects.[2]

### **Quantitative Data**

For quick reference, the following table summarizes key quantitative data for **4-Bromo-o-xylene**.



Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> Br	[1][3][4]
Molecular Weight	185.06 g/mol	[3]
Boiling Point	214 - 216 °C (417.2 - 420.8 °F)	[5]
Flash Point	80 °C (176 °F)	[5]
Density	1.37 g/cm <sup>3</sup>	[5]
Vapor Pressure	Not available	[6]
Occupational Exposure Limits (PEL, TLV)	Not established for 4-Bromo-o-xylene. For xylenes (isomers), OSHA PEL and ACGIH TLV is 100 ppm (TWA).[7][8] It is prudent to handle 4-Bromo-o-xylene with at least the same level of caution.	

# **Personal Protective Equipment (PPE)**

A stringent PPE protocol is mandatory for handling **4-Bromo-o-xylene** to minimize exposure.



Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety goggles and face shield	Goggles should provide a complete seal around the eyes. A face shield must be worn over goggles, especially when there is a risk of splashing. This complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][5]
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended for handling halogenated aromatic hydrocarbons.[9][10] Always inspect gloves for any signs of degradation or perforation before use and change them immediately if contaminated.
Body	Chemical-resistant laboratory coat	A fully buttoned, long-sleeved lab coat made of a material appropriate for handling corrosive and toxic substances is required.
Respiratory	NIOSH-approved respirator	Use a respirator if ventilation is inadequate or when handling large quantities. Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[1]



Operational Plan: Step-by-Step Handling Procedures

Adherence to the following systematic workflow is crucial for minimizing exposure and preventing contamination. All handling of **4-Bromo-o-xylene** should occur in a designated area, preferably within a certified chemical fume hood.

# Experimental Protocol: General Weighing and Solution Preparation

- Preparation: Before handling the compound, ensure you are in a well-ventilated area, such as a chemical fume hood. Don all required personal protective equipment as detailed in the PPE table.
- Weighing: Use a clean, dedicated spatula and weigh boat. Handle the liquid carefully to minimize the risk of splashes or aerosol generation.
- Solution Preparation: If preparing a solution, slowly add the **4-Bromo-o-xylene** to the solvent to prevent splashing.
- Storage: Keep containers of **4-Bromo-o-xylene** tightly closed when not in use and store in a cool, dry, well-ventilated area away from heat, sparks, and flame.[1][6]
- Decontamination: After handling, decontaminate all surfaces that may have come into contact with the compound using an appropriate solvent.
- Hygiene: Wash hands thoroughly with soap and water after removing gloves.

# Emergency and Disposal Plans Spill Response

In the event of a spill, a quick and informed response is critical.

- Evacuate: Immediately evacuate the affected area and alert nearby personnel.
- Ventilate: Ensure the area is well-ventilated to disperse vapors.



- Contain: For small spills, absorb the material with an inert absorbent such as vermiculite, sand, or earth.[1]
- Cleanup: Wearing appropriate PPE, carefully collect the absorbed material and place it into a sealed, properly labeled container for hazardous waste.
- Decontaminate: Clean the spill area with a suitable solvent and then wash with soap and water.
- Large Spills: For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) office immediately.

### **Waste Disposal**


All waste containing **4-Bromo-o-xylene** must be treated as hazardous waste.

- Liquid Waste: Collect all liquid waste containing 4-Bromo-o-xylene in a sealed, clearly labeled container designated for halogenated organic waste.
- Solid Waste: Contaminated solid waste, such as absorbent materials, gloves, and weigh boats, should be placed in a sealed, labeled container for hazardous solid waste.
- Disposal: Dispose of all waste through your institution's EHS office, following all local, state, and federal regulations.[2][5]

## **Workflow and Safety Relationships**

The following diagram illustrates the logical workflow for safely handling **4-Bromo-o-xylene**, from preparation to disposal, emphasizing the critical safety checkpoints.





Click to download full resolution via product page

Caption: Logical workflow for the safe handling of **4-Bromo-o-xylene**.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. CAS 583-71-1: 4-Bromo-o-xylene | CymitQuimica [cymitquimica.com]
- 2. 4-Bromo-o-xylene | 583-71-1 [chemicalbook.com]
- 3. 4-Bromo-o-xylene | C8H9Br | CID 68504 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. A14736.06 [thermofisher.com]
- 5. fishersci.com [fishersci.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. nj.gov [nj.gov]
- 8. XYLENE Emergency and Continuous Exposure Limits for Selected Airborne Contaminants - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. ehrs.upenn.edu [ehrs.upenn.edu]
- 10. spokane.wsu.edu [spokane.wsu.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 4-Bromo-o-xylene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216868#personal-protective-equipment-for-handling-4-bromo-o-xylene]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]





#### Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com